

Physical properties of 2-Bromo-3,5-dinitropyridine (solubility, melting point)

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Compound of Interest

Compound Name: 2-Bromo-3,5-dinitropyridine

Cat. No.: B102644

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Physical Properties of 2-Bromo-3,5-dinitropyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physical property data for **2-Bromo-3,5-dinitropyridine**, with a focus on its solubility and melting point. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also furnishes detailed, generalized experimental protocols for the determination of these critical parameters.

Core Physical Properties

Quantitative data for the melting point and solubility of **2-Bromo-3,5-dinitropyridine** are not readily available in the surveyed literature. However, data for structurally related compounds can provide valuable reference points for estimating its physical characteristics.

| Compound | Molecular Formula | Melting Point (°C) | Solubility |
|-----------------------------------|--------------------|--------------------|---|
| 2-Bromo-5-nitropyridine | $C_5H_3BrN_2O_2$ | 139-141 | Insoluble in water; Soluble in Chloroform, Hot Methanol.[1] |
| 2-Bromo-3-methyl-5-nitropyridine | $C_6H_5BrN_2O_2$ | 57-58 | Soluble in Methanol. [2][3] |
| 5-Bromo-2-hydroxy-3-nitropyridine | $C_5H_3BrN_2O_3$ | 246-250 | Not specified. |
| 2,5-Dibromo-3-nitropyridine | $C_5H_2Br_2N_2O_2$ | 92-96 | Not specified.[4] |

Experimental Protocols

The following sections detail standardized laboratory procedures for determining the melting point and solubility of organic compounds like **2-Bromo-3,5-dinitropyridine**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition is sharp. The presence of impurities typically leads to a depression and broadening of the melting point range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **2-Bromo-3,5-dinitropyridine** is placed on a clean, dry watch glass. If necessary, the sample is finely powdered using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. The sample height in the tube should be approximately 2-3 mm.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus. The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first liquid droplet appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted is recorded as the end of the melting range.^[5]
- **Purity Assessment:** A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.^[5]

Solubility Assessment

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. A qualitative assessment can be performed to classify a compound's solubility in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rods
- Graduated pipettes
- Spatula

Solvents:

A range of solvents with varying polarities should be tested, including:

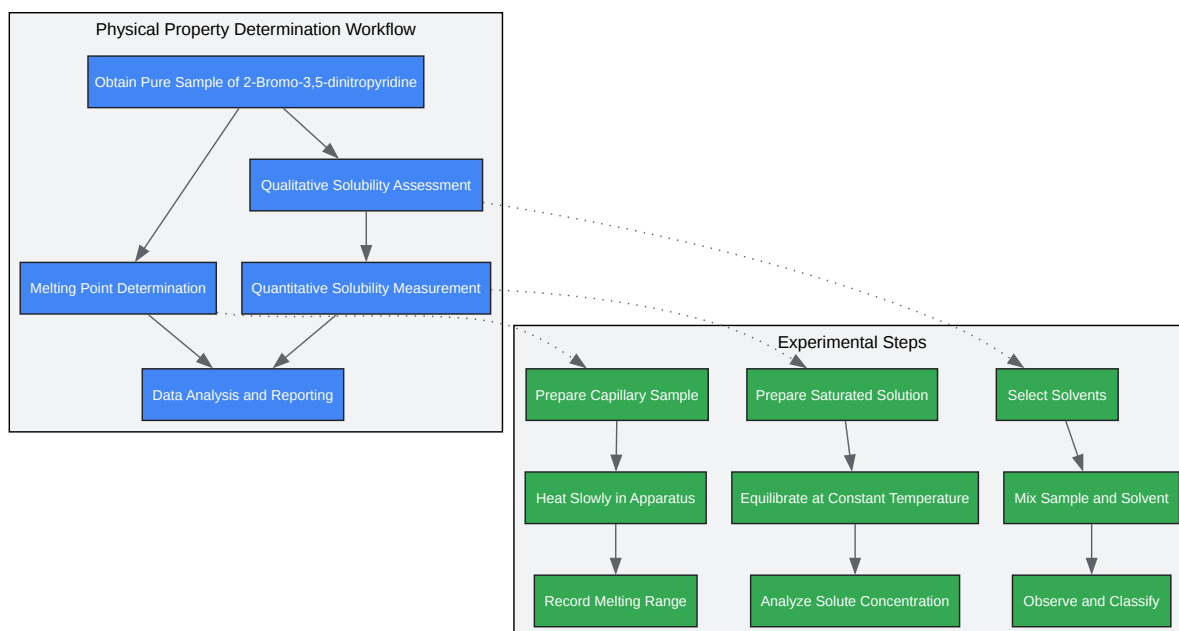
- Water (polar, protic)
- Methanol (polar, protic)
- Ethanol (polar, protic)
- Acetone (polar, aprotic)
- Dichloromethane (nonpolar)
- Hexane (nonpolar)
- 5% aqueous HCl (for basic compounds)
- 5% aqueous NaOH (for acidic compounds)
- 5% aqueous NaHCO₃ (for strongly acidic compounds)

Procedure:

- Sample Preparation: Approximately 10-20 mg of **2-Bromo-3,5-dinitropyridine** is placed into a small test tube.
- Solvent Addition: 1 mL of the selected solvent is added to the test tube.
- Mixing: The mixture is agitated vigorously using a vortex mixer or by stirring with a glass rod for approximately one minute.
- Observation: The mixture is visually inspected to determine if the solid has dissolved completely.
- Classification: The solubility is classified as:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially soluble: A portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a novel or uncharacterized compound like **2-Bromo-3,5-dinitropyridine**.



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Caption: Workflow for determining the melting point and solubility of **2-Bromo-3,5-dinitropyridine**.

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